Application Note: A Robust HPLC-UV Method for the Quantification of Etodroxizine

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Compound of Interest

Compound Name:	*Etodroxizine*
CAS No.:	*17692-34-1*
Cat. No.:	*B195972*

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Abstract

This application note presents a detailed, reliable, and validated reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **Etodroxizine**. **Etodroxizine**, a first-generation antihistamine of the diphenylmethylpiperazine class, requires accurate quantification for quality control in bulk drug and pharmaceutical formulations.[1] The developed method utilizes a C18 column with UV detection, demonstrating excellent specificity, linearity, accuracy, and precision. The protocols herein are structured to provide researchers and drug development professionals with a comprehensive guide, from initial method development to full validation in accordance with International Council for Harmonisation (ICH) guidelines.[2][3]

Introduction and Rationale

Etodroxizine, chemically known as 2-[2-[2-[4-[(4-chlorophenyl)-phenylmethyl]piperazin-1-yl]ethoxy]ethoxy]ethanol, is a derivative of Hydroxyzine.[4][5] As with any active pharmaceutical ingredient (API), a validated, reliable analytical method is crucial for ensuring product quality, stability, and regulatory compliance throughout the drug development lifecycle.

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The choice of analytical technique is paramount. While various methods exist for related antihistamines, RP-HPLC is widely regarded in the pharmaceutical industry for its high sensitivity, specificity, and adaptability for separating and quantifying structurally similar molecules.[6][7] This guide details the development of an isocratic RP-HPLC method coupled with UV detection, a cost-effective and robust approach suitable for routine quality control laboratories. The entire process is grounded in the principles outlined by the ICH, ensuring the final method is fit for its intended purpose.[8]

Physicochemical Properties of **Etodroxizine**

Understanding the molecule's properties is the foundation of logical method development.

Property	Value	Source
Molecular Formula	$C_{23}H_{31}ClN_2O_3$	[5]
Molecular Weight	418.96 g/mol	[4][9]
CAS Number	17692-34-1	[4][9]
Predicted XLogP3	3.6	[5]
Chemical Structure	Contains a diphenylmethylpiperazine core with aromatic rings, making it a strong chromophore suitable for UV detection.	[5]

The predicted lipophilicity (XLogP3 of 3.6) suggests good retention on a nonpolar stationary phase like C18, making RP-HPLC an ideal choice.

Principle of the Method

This method is based on reverse-phase chromatography. **Etodroxizine** is dissolved in a suitable diluent and injected into the HPLC system. The mobile phase, a polar mixture of an aqueous buffer and an organic solvent, carries the sample through a column packed with a nonpolar (C18) stationary phase. **Etodroxizine**, being relatively nonpolar, partitions between the mobile and stationary phases. Its retention is controlled by the precise ratio of organic to aqueous components in the mobile phase, allowing for its separation from potential impurities

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and excipients. The analyte is then detected and quantified by a UV detector at its wavelength of maximum absorbance (λmax).

Instrumentation and Materials

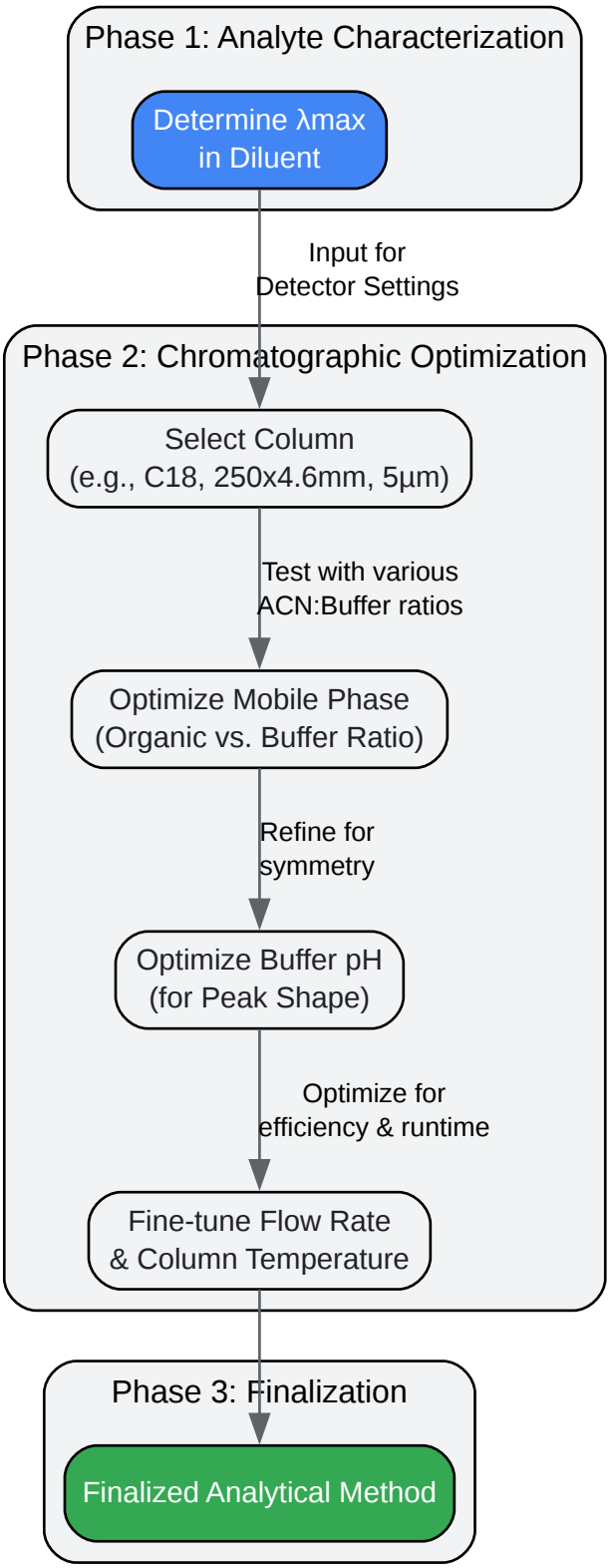
- Instrumentation:
  - HPLC System equipped with a quaternary or binary pump, autosampler, column oven, and UV-Vis Detector (e.g., Agilent 1260 HPLC system or equivalent).[10]
  - Chromatography Data System (CDS) software.
  - UV-Vis Spectrophotometer.
  - Analytical Balance (0.01 mg readability).
  - pH Meter.
  - Sonicator.
  - Volumetric flasks, pipettes, and other standard laboratory glassware.
- Chemicals and Reagents:
  - **Etodroxizine** Reference Standard (high purity).[4]
  - Acetonitrile (HPLC Grade).
  - Methanol (HPLC Grade).
  - Potassium Dihydrogen Phosphate (KH_2PO_4) (Analytical Grade).
  - Ortho-Phosphoric Acid (for pH adjustment).
  - Ultrapure Water (Milli-Q or equivalent).

Experimental Protocol: Method Development

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The goal of method development is to achieve a symmetric, well-resolved peak for **Etodroxizine** with a reasonable run time. The following workflow outlines the logical steps taken to establish the final chromatographic conditions.

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Caption: Workflow for systematic HPLC method development.

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Step 1: Determination of Detection Wavelength (λmax)

- Rationale: To ensure maximum sensitivity and minimize interference, the analyte should be detected at the wavelength where it absorbs the most light.
- Protocol:
  - Prepare a dilute solution of **Etodroxizine** reference standard (approx. 10 µg/mL) in a suitable diluent (e.g., 50:50 Methanol:Water).
  - Scan the solution using a UV-Vis spectrophotometer from 200 to 400 nm against a diluent blank.
  - The wavelength corresponding to the highest absorbance peak is the λmax. For compounds like hydroxyzine and its derivatives, this is often around 230 nm.[11] For this method, we will proceed with a proposed λmax of 230 nm.

Step 2: Chromatographic Conditions Optimization

- Rationale: The goal is to find the right balance of column, mobile phase, and other parameters to achieve a sharp, symmetrical peak with a stable baseline and a practical retention time.
- Column Selection: A C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is chosen as the starting point due to its versatility and proven performance for separating moderately nonpolar compounds like **Etodroxizine**.[10]
- Mobile Phase Optimization:
  - Prepare a 20 mM Potassium Dihydrogen Phosphate (KH_2PO_4) buffer. Adjust the pH to 3.0 with ortho-phosphoric acid. The acidic pH ensures that the piperazine nitrogens in **Etodroxizine** are consistently protonated, leading to sharper, more symmetrical peaks.
  - Test different isocratic ratios of Buffer:Acetonitrile (e.g., 65:35, 60:40, 55:45 v/v).
  - Causality: A higher percentage of acetonitrile (organic modifier) will decrease the retention time as it makes the mobile phase less polar, causing the nonpolar analyte to elute faster.

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The optimal ratio is one that provides a retention time between 3 and 10 minutes, ensuring it is well-separated from the solvent front and any potential early-eluting impurities.

- Flow Rate and Temperature: A flow rate of 1.0 mL/min and a column temperature of 30°C are common starting points that provide good efficiency without generating excessive backpressure.[7]

Final Proposed Chromatographic Conditions

Parameter	Condition
Instrument	HPLC with UV Detector
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	20 mM KH_2PO_4 Buffer (pH 3.0) : Acetonitrile (60:40 v/v)
Flow Rate	1.0 mL/min
Column Temp.	30°C
Detection λ	230 nm
Injection Vol.	20 µL
Run Time	10 minutes

Experimental Protocol: Solution Preparation

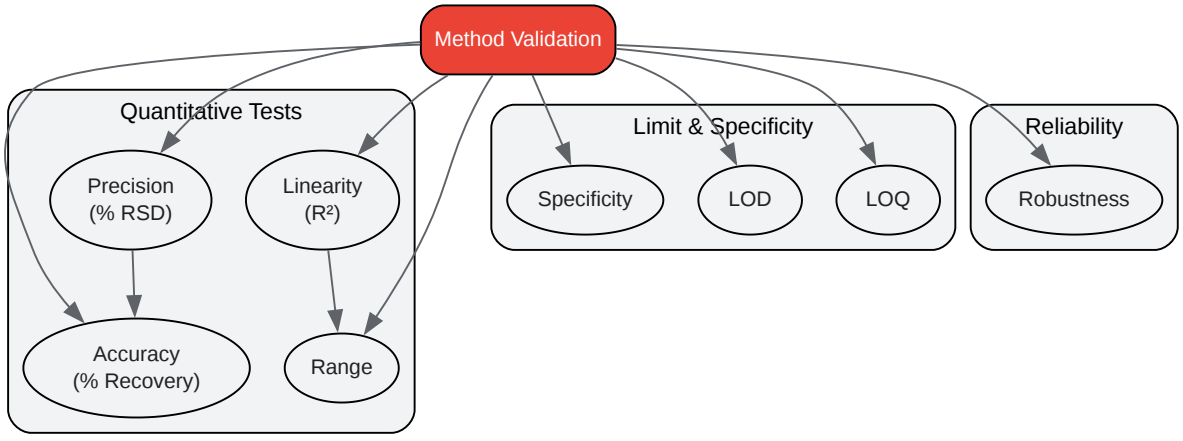
- Diluent: Mobile Phase (Buffer:Acetonitrile 60:40 v/v).
- Standard Stock Solution (100 µg/mL):
  - Accurately weigh approximately 10 mg of **Etodroxizine** reference standard.
  - Transfer to a 100 mL volumetric flask.
  - Add approximately 70 mL of diluent and sonicate for 5 minutes to dissolve.
  - Allow to cool to room temperature and dilute to the mark with diluent.

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- Working Standard Solutions for Calibration Curve:
  - Serially dilute the Standard Stock Solution with diluent to prepare a series of at least five concentrations (e.g., 5, 10, 20, 40, 60 µg/mL).

Method Validation Protocol (per ICH Q2(R2))

Validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.[8] The following parameters must be evaluated.[2][12]



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Caption: Interrelationship of key validation parameters per ICH Q2(R2).

Specificity

- Purpose: To demonstrate that the signal measured is unequivocally from **Etodroxizine**, without interference from excipients, impurities, or degradation products.
- Protocol:
  - Inject the diluent (blank) to check for baseline noise.

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- Prepare a placebo solution containing all formulation excipients without the **Etodroxizine** API and inject it.
- Inject the **Etodroxizine** standard solution.
- Spike the placebo with **Etodroxizine** and inject.

- Acceptance Criteria: No interfering peaks should be observed at the retention time of **Etodroxizine** in the blank or placebo chromatograms.

Linearity

- Purpose: To verify that the detector response is directly proportional to the analyte concentration over a specified range.
- Protocol:
  - Prepare a calibration curve with at least five concentrations (e.g., 5-60 µg/mL).
  - Inject each concentration in triplicate.
  - Plot a graph of the mean peak area versus concentration.
- Acceptance Criteria: The correlation coefficient (R^2) should be ≥ 0.999.

Accuracy

- Purpose: To measure the closeness of the experimental value to the true value.
- Protocol:
  - Perform a recovery study by spiking a placebo blend with the **Etodroxizine** standard at three concentration levels (e.g., 80%, 100%, and 120% of the target assay concentration).
  - Prepare three samples at each level and analyze them.
  - Calculate the percentage recovery.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0%.

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Precision

- Purpose: To assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample.
- Protocol:
  - Repeatability (Intra-day Precision): Analyze six replicate samples of the 100% test concentration on the same day, with the same analyst and instrument.
  - Intermediate Precision (Inter-day Precision): Repeat the analysis on a different day, with a different analyst or instrument.
- Acceptance Criteria: The Relative Standard Deviation (%RSD) should be not more than 2.0%.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

- Purpose: To determine the lowest concentration of analyte that can be reliably detected (LOD) and quantified with acceptable precision and accuracy (LOQ).
- Protocol:
  - Calculate based on the standard deviation of the response and the slope of the calibration curve:
    - LOD = 3.3 × (σ / S)
    - LOQ = 10 × (σ / S) (where σ = standard deviation of the y-intercept of the regression line, S = slope of the calibration curve).
- Acceptance Criteria: The LOQ value should be confirmed by analyzing samples at this concentration and demonstrating acceptable precision (%RSD ≤ 10%) and accuracy.

Robustness

- Purpose: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.

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- Protocol:
  - Analyze a standard solution while making small changes to the method, such as:
    - Flow rate (± 0.1 mL/min).
    - Mobile phase composition (e.g., ± 2% acetonitrile).
    - Column temperature (± 2°C).
    - pH of the buffer (± 0.2 units).
- Acceptance Criteria: The system suitability parameters (e.g., tailing factor, theoretical plates) should remain within acceptable limits, and the %RSD of the results should be ≤ 2.0%.

Data Presentation and Results

All validation data should be clearly summarized. Below are example tables for presenting key results.

Table 1: Linearity Data

Concentration (µg/mL)	Mean Peak Area (n=3)	% RSD
5	**Value**	**Value**
10	Value	Value
20	Value	Value
40	Value	Value
60	Value	Value
Correlation Coefficient (R^2)	≥ 0.999	

| Regression Equation | y = mx + c | |

Table 2: Accuracy (Recovery) Data

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Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL, mean, n=3)	% Recovery
80%	**Value**	**Value**	**Value**
100%	Value	Value	Value

| 120% | Value | Value | Value |

Table 3: Precision Data

Precision Type	Concentration (µg/mL)	Mean Peak Area (n=6)	% RSD
Repeatability	**Value**	**Value**	≤ 2.0%

| Intermediate | Value | Value | ≤ 2.0% |

Conclusion

The RP-HPLC method described in this application note is simple, rapid, and reliable for the quantification of **Etodroxizine** in pharmaceutical analysis. The method has been developed based on the physicochemical properties of the analyte and validated according to ICH guidelines, demonstrating excellent performance in specificity, linearity, accuracy, precision, and robustness. This validated method is fit for its intended purpose and can be confidently implemented for routine quality control analysis and stability studies of **Etodroxizine**.

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